

Edivoxetine Hydrochloride solution stability for experiments

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Compound of Interest

Compound Name: *Edivoxetine Hydrochloride*

Cat. No.: *B579997*

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Edivoxetine Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the experimental use of **edivoxetine hydrochloride**. The following guides and FAQs address common issues encountered during solution preparation and experimental setup.

Frequently Asked Questions (FAQs)

Q1: What is **Edivoxetine Hydrochloride** and what is its primary mechanism of action?

Edivoxetine hydrochloride is a potent and selective norepinephrine reuptake inhibitor (NRI). [1][2] It specifically targets and blocks the norepinephrine transporter (NET), which is responsible for the reuptake of norepinephrine from the synaptic cleft back into the presynaptic neuron.[3] This inhibition leads to an increased concentration of norepinephrine in the synapse, enhancing noradrenergic signaling.[3] It has been investigated for the treatment of major depressive disorder (MDD) and attention-deficit/hyperactivity disorder (ADHD).[4]

Q2: What are the recommended storage conditions for **Edivoxetine Hydrochloride** powder and stock solutions?

Proper storage is crucial to maintain the stability and integrity of the compound.

- Solid Powder: **Edivoxetine hydrochloride** as a solid powder should be stored in a dry, dark place. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it is best to store it at -20°C.[5]
- Stock Solutions: Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For short-term storage (days to weeks), 0 - 4°C is suitable. For longer-term storage, it is recommended to store stock solutions at -20°C for up to one month or at -80°C for up to six months.[1] Always ensure the vials are tightly sealed to prevent moisture absorption.[1]

Q3: What solvents can be used to prepare **Edivoxetine Hydrochloride** solutions?

Edivoxetine hydrochloride has varying solubility in different solvents.

- DMSO: It is soluble in DMSO.
- Water: Its solubility in water is predicted to be low.
- Aqueous Buffers (e.g., PBS): While specific quantitative data is not readily available, hydrochloride salts of compounds can sometimes exhibit reduced solubility in buffers containing chloride ions due to the common ion effect.[6][7] It is advisable to test solubility at the desired concentration before preparing a large volume.

Data Presentation: Solubility and Storage Summary

Parameter	Details	Source(s)
Chemical Formula	C ₁₈ H ₂₇ ClFNO ₄	[5]
Molecular Weight	375.87 g/mol	[5]
CAS Number	1194374-05-4	[5]
Solubility in DMSO	Information not available in search results.	
Predicted Water Solubility	Information not available in search results.	
Storage of Solid	Short-term (days-weeks): 0-4°C; Long-term (months-years): -20°C. Keep dry and dark.	[5]
Stock Solution Storage	Short-term (days-weeks): 0-4°C; Up to 1 month: -20°C; Up to 6 months: -80°C. Aliquot to avoid freeze-thaw cycles.	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Materials: **Edivoxetine Hydrochloride** powder, sterile DMSO, sterile microcentrifuge tubes.
- Calculation: For a 10 mM stock solution, you will need 3.7587 mg of **Edivoxetine Hydrochloride** per 1 mL of DMSO (Molecular Weight = 375.87 g/mol).
- Procedure:
 - Weigh out the required amount of **Edivoxetine Hydrochloride** powder in a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO.

- Vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (up to 37°C) may aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Preparation of Working Solutions for In Vitro Cell Culture Experiments

- Materials: 10 mM **Edivoxetine Hydrochloride** stock solution in DMSO, sterile cell culture medium.
- Procedure:
 - Thaw an aliquot of the 10 mM stock solution at room temperature.
 - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Prepare fresh working solutions for each experiment to ensure stability and minimize the risk of degradation.

Preparation of a Formulation for Oral Administration in Rodents

For in vivo studies in rodents, edivoxetine can be administered orally. A common vehicle for oral gavage is a solution or suspension that is well-tolerated by the animals.

- Materials: **Edivoxetine Hydrochloride** powder, sterile water, and a sweetening agent (e.g., sucrose or sucralose) to improve palatability. A suspending agent (e.g., methylcellulose) may be needed if the compound does not fully dissolve.

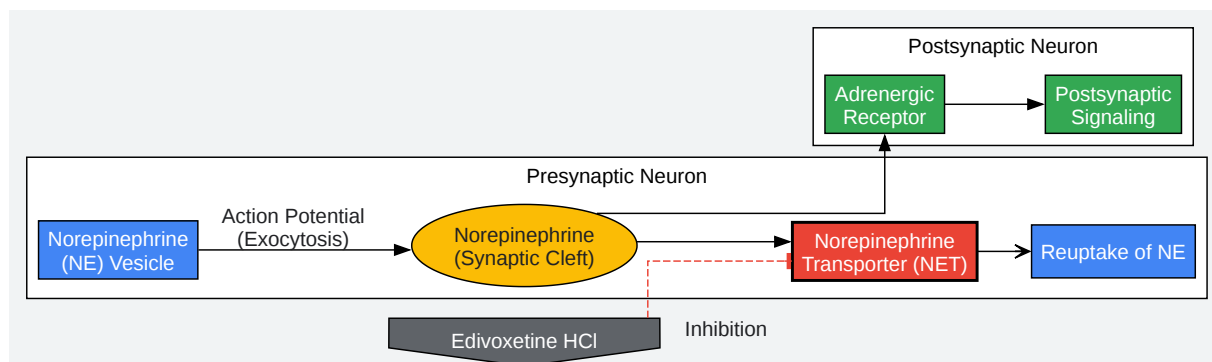
- Example Formulation (adjust concentration as needed):
 - Prepare a 10% sucrose solution in sterile water.[8]
 - Calculate the required amount of **Edivoxetine Hydrochloride** for the desired dosage and number of animals.
 - Dissolve the **Edivoxetine Hydrochloride** in the 10% sucrose solution. If solubility is an issue, a suspension can be prepared using 0.5% methylcellulose in water.
 - Ensure the formulation is homogenous before each administration.
 - It is recommended to prepare the formulation fresh daily.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in aqueous buffer (e.g., PBS)	<ul style="list-style-type: none">- Common Ion Effect: The presence of chloride ions in the buffer can reduce the solubility of the hydrochloride salt.^{[6][7]}- Low Aqueous Solubility: The inherent solubility of the compound in aqueous solutions may be low.	<ul style="list-style-type: none">- Test solubility in a buffer without chloride ions.- Prepare a more concentrated stock solution in DMSO and dilute it further in the aqueous buffer just before use.- Consider using a co-solvent system, but be mindful of its compatibility with your experimental setup.
Precipitation in cell culture medium	<ul style="list-style-type: none">- Interaction with Media Components: Components of the cell culture medium (e.g., salts, proteins) can interact with the compound, leading to precipitation.^{[9][10]}- High Final DMSO Concentration: A high percentage of DMSO can cause the compound to precipitate when diluted in an aqueous medium.	<ul style="list-style-type: none">- Ensure the final DMSO concentration is kept to a minimum (ideally $\leq 0.1\%$).- Add the drug solution to the medium while gently vortexing to ensure rapid and even distribution.- Prepare the final working solution immediately before adding it to the cells.
Inconsistent experimental results	<ul style="list-style-type: none">- Degradation of the compound: The stability of edivoxetine hydrochloride in your specific experimental solution may be limited.- Inaccurate pipetting of stock solutions.- Repeated freeze-thaw cycles of stock solutions.	<ul style="list-style-type: none">- Prepare fresh working solutions for each experiment.- Aliquot stock solutions to avoid multiple freeze-thaw cycles.- Verify the concentration of your stock solution periodically using a validated analytical method if possible.

Visualizations

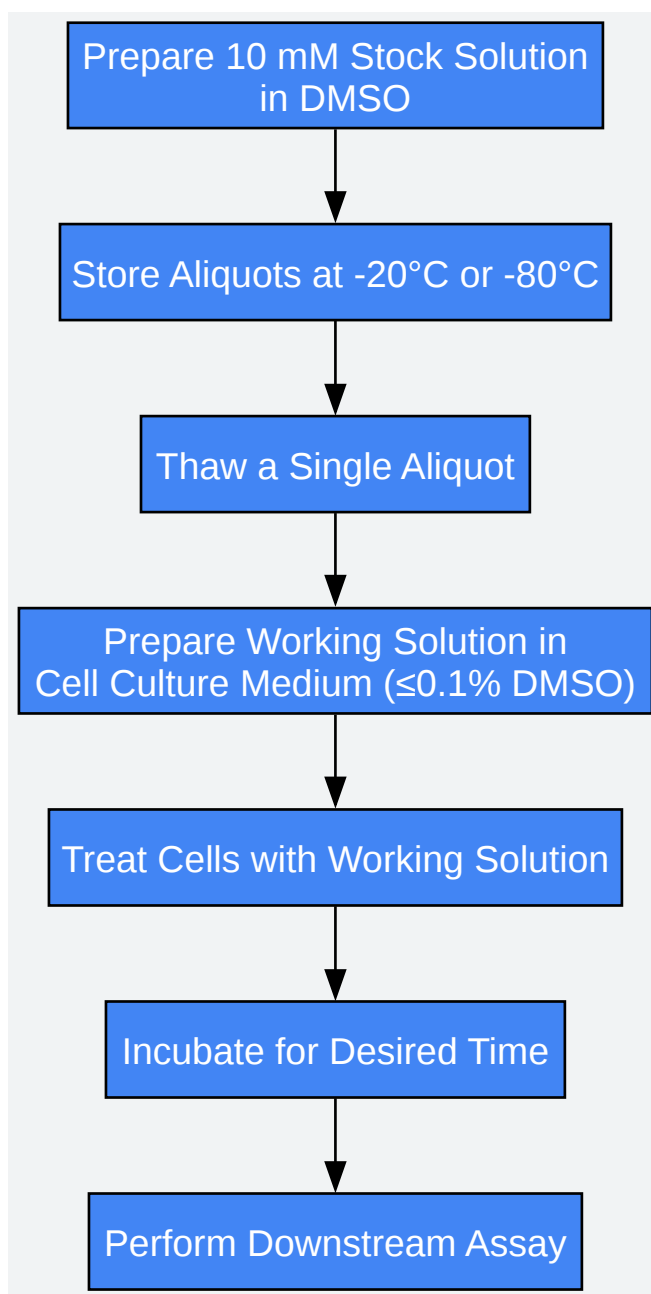
Norepinephrine Transporter (NET) Signaling Pathway



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Caption: Mechanism of action of **Edivoxetine Hydrochloride**.

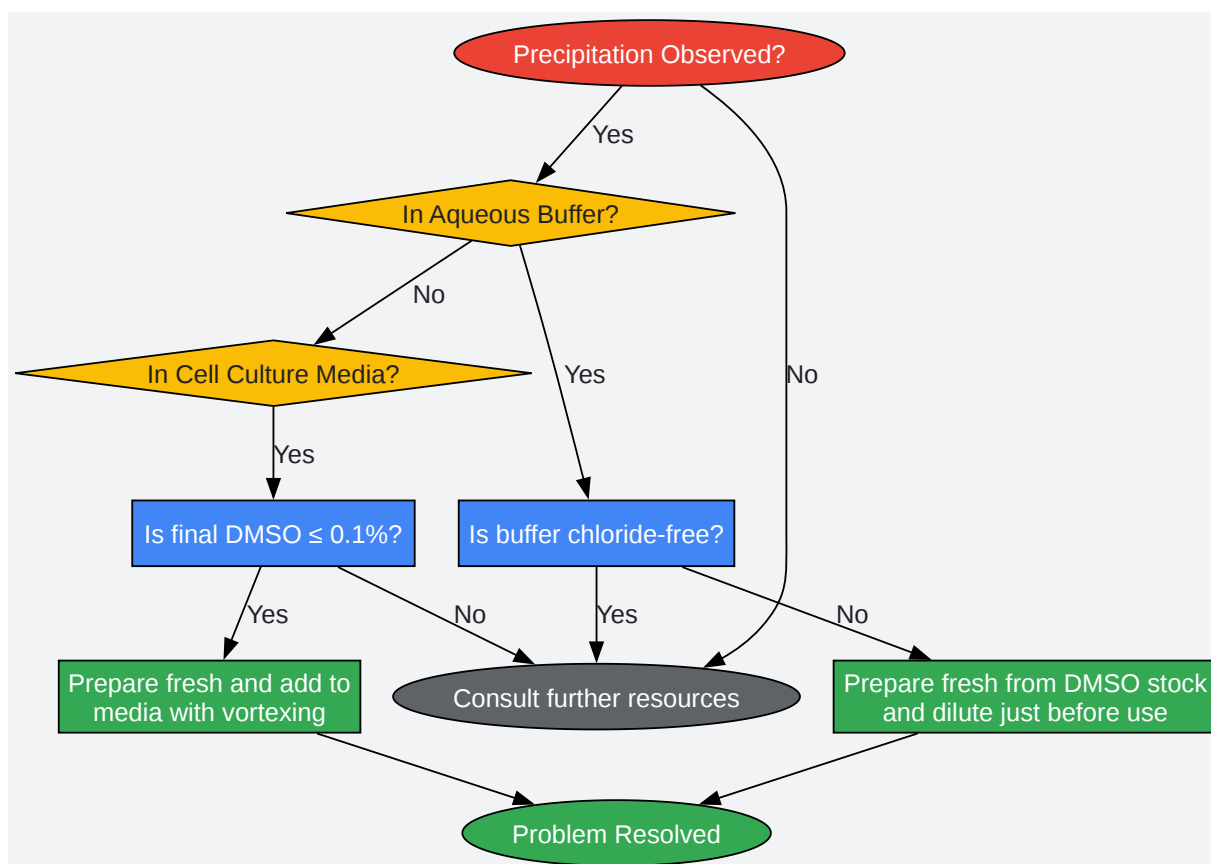
Experimental Workflow for In Vitro Studies



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Caption: Workflow for preparing and using edivoxetine in cell culture.

Logical Troubleshooting Flow for Solution Precipitation



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Caption: Troubleshooting guide for edivoxetine solution precipitation.

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